

L-Alanine Isopropyl Ester Hydrochloride: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	L-Alanine isopropyl ester	
Cat. No.:	B3007622	Get Quote

Introduction: **L-Alanine isopropyl ester** hydrochloride is a key amino acid derivative serving as a versatile intermediate in various scientific and industrial applications. Its significance is particularly pronounced in pharmaceutical development and organic synthesis, where it functions as a crucial chiral building block.[1][2] This technical guide provides an in-depth overview of its chemical properties, synthesis protocols, and primary applications, tailored for researchers, scientists, and professionals in drug development.

Core Data and Chemical Identifiers

L-Alanine isopropyl ester hydrochloride is characterized by specific identifiers and physicochemical properties that are critical for its application in research and synthesis.



Identifier	Value	Source
CAS Number	62062-65-1	[1][3][4]
Molecular Formula	C6H13NO2 · HCl	[1]
Molecular Weight	167.63 g/mol	[1][5]
IUPAC Name	isopropyl (2S)-2- aminopropanoate;hydrochlorid e	[3][5]
Synonyms	(S)-2-Aminopropionic Acid Isopropyl Ester Hydrochloride, Isopropyl (S)-2- Aminopropionate Hydrochloride	
PubChem CID	44228899	[1]
MDL Number	MFCD08059709	[1]
Physicochemical Properties	Value	Source
Physicochemical Properties Appearance	Value White crystalline powder	Source [1]
Appearance	White crystalline powder	[1]
Appearance Purity	White crystalline powder ≥98% (TLC)	[1] [1]
Appearance Purity Melting Point	White crystalline powder ≥98% (TLC) 85°C Soluble in water and organic solvents like methanol and	[1] [1]
Appearance Purity Melting Point Solubility	White crystalline powder ≥98% (TLC) 85°C Soluble in water and organic solvents like methanol and DMSO.[1][6][7]	[1] [1] [4]



Experimental Protocols: Synthesis Methodologies

The synthesis of **L-Alanine isopropyl ester** hydrochloride is primarily achieved through the esterification of L-Alanine. Below are detailed protocols for two distinct methods.

Method 1: Synthesis using Thionyl Chloride and Alumina Catalyst

This method emphasizes reduced environmental impact by minimizing the use of highly corrosive thionyl chloride through the application of a reusable metal catalyst.[8]

- Materials:
 - L-Alanine (89g, 1.0 mol)
 - Isopropanol (180 mL)
 - Thionyl chloride (5.81 mL)
 - Alumina (10g)
 - 2N Hydrochloric Acid (HCl)
 - Diethyl ether (100 mL)
- Procedure:
 - Combine 180 mL of isopropanol and 5.81 mL of thionyl chloride in a reaction vessel. Stir the mixture for 5 minutes.[8]
 - Add 89g of L-Alanine and 10g of alumina to the vessel.[8]
 - Stir the suspension at 20°C and maintain the reaction temperature at 40°C for 24 hours.[8]
 - After the reaction period, cool the solution and dropwise add 2N HCl to adjust the pH to 6.
 - Heat the solution to 45°C, then concentrate it.[8]



- Cool the concentrated solution to 25°C and add 100 mL of diethyl ether while stirring to induce crystallization.[8]
- Centrifuge the mixture at 3000 r/min for 10 minutes to collect the crystalline product.
- The resulting product is L-Alanine isopropyl ester hydrochloride with a reported purity of 99.4% and a yield of approximately 92.5%.[8]

Method 2: Synthesis via Ring-Closure and Opening

This novel route involves the formation of an oxazolidinedione intermediate from L-alanine, followed by ring-opening and salt formation.[9]

- Materials:
 - 4-methyl-2,5-oxazolidinedione (115g, 1.0 mol) (Synthesized from L-alanine and triphosgene)
 - o Toluene (575g)
 - 3-methyl-1-octylimidazolium bis(trifluoromethylsulfonyl)imide (ionic liquid catalyst) (46g)
 - Strongly acidic ion-exchange resin (23g)
 - Isopropanol (72g)
 - Dry hydrogen chloride gas
- Procedure:
 - In a reactor, add 115g of 4-methyl-2,5-oxazolidinedione, 575g of toluene, 46g of the ionic liquid, and 23g of the acidic ion-exchange resin. Stir to create a uniform mixture.[9]
 - Add 72g of isopropanol to the mixture.[9]
 - Heat the reaction to 50°C and maintain stirring for 20 hours.[9]
 - After the reaction is complete, cool the mixture to room temperature.



- Filter the mixture to remove insoluble matter.[9]
- Pass dry hydrogen chloride gas through the filtrate under cooling until no more solid precipitates.[9]
- Stir for an additional 30 minutes, then collect the precipitated white solid by filtration. This
 is the crude product.[9]
- Recrystallize the crude product from isopropanol to obtain pure L-Alanine isopropyl ester hydrochloride. The reported yield is approximately 83.2%.[9]

Applications in Research and Drug Development

L-Alanine isopropyl ester hydrochloride is a cornerstone intermediate in several high-value applications.

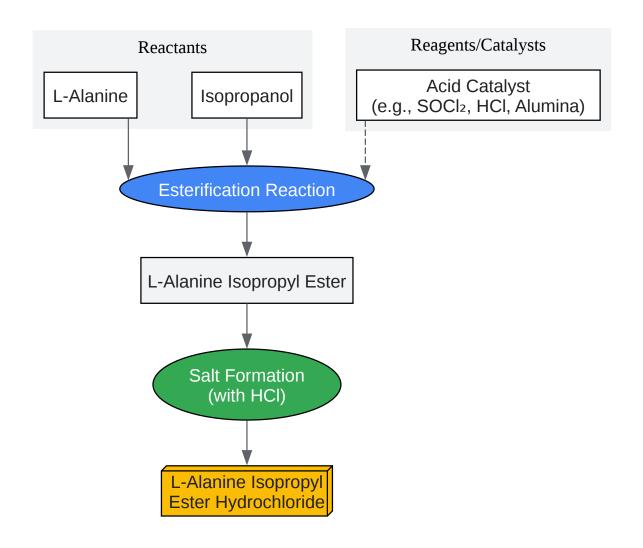
- Pharmaceutical Synthesis: Its most prominent role is as a key intermediate in the synthesis
 of antiviral drugs, notably the anti-Hepatitis C virus (HCV) agent Sofosbuvir.[6][9][10] It is
 also used in the preparation of phosphoramidate prodrugs that act as inhibitors of HCV
 NS5B RNA-dependent RNA polymerase.[4]
- Peptide Chemistry: The compound serves as a protected form of alanine, enabling its controlled incorporation into peptide chains during synthesis.[1][2]
- Chiral Building Block: As a chiral molecule, it is an essential starting material in asymmetric synthesis, allowing for the creation of stereospecific pharmaceuticals and other fine chemicals.[1][6]
- Biochemical Research: It is utilized in studies related to protein metabolism and synthesis, helping to elucidate the behavior of amino acids in biological systems.[1][2]
- Other Industries: The compound also finds use in cosmetics for its moisturizing properties and in biotechnology as a component of cell culture media.[1]

Visualized Workflows and Relationships

General Synthesis Workflow



The following diagram illustrates the fundamental process of synthesizing **L-Alanine isopropyl ester** hydrochloride through the esterification of L-Alanine.



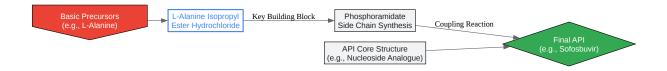
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Caption: General synthesis pathway for **L-Alanine isopropyl ester** hydrochloride.

Role as a Pharmaceutical Intermediate

This diagram shows the logical relationship of **L-Alanine isopropyl ester** hydrochloride as a key intermediate in the synthesis of complex Active Pharmaceutical Ingredients (APIs).





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Caption: Role as a key intermediate in Active Pharmaceutical Ingredient (API) synthesis.

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